

# Essential Procedures for the Safe Disposal of 1H-Indene, 2,7-dimethyl-

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## Compound of Interest

Compound Name: 1H-Indene, 2,7-dimethyl-

Cat. No.: B15416452

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Disclaimer: A specific Safety Data Sheet (SDS) for **1H-Indene, 2,7-dimethyl-** was not available at the time of this writing. The following disposal procedures are based on the available safety data for the closely related compounds, Indene (CAS 95-13-6) and 1H-Indene, 2,3-dihydro-4,7-dimethyl- (CAS 6682-71-9). It is crucial for researchers, scientists, and drug development professionals to consult with their institution's environmental health and safety (EHS) office for final guidance and to ensure compliance with all local, state, and federal regulations.

## Immediate Safety and Handling Precautions

Proper handling of **1H-Indene, 2,7-dimethyl-**, and its waste is critical to ensure laboratory safety. Based on information for related indene compounds, this substance should be treated as a flammable liquid and may be harmful if swallowed or inhaled.

Personal Protective Equipment (PPE):

- **Eye and Face Protection:** Wear appropriate protective eyeglasses or chemical safety goggles.
- **Skin Protection:** Wear flame-retardant and impervious clothing. Gloves must be inspected prior to use and disposed of in accordance with good laboratory practices.
- **Respiratory Protection:** If exposure limits are exceeded or irritation is experienced, use a full-face respirator with an appropriate organic vapor cartridge.

### Handling and Storage:

- Keep the substance and its waste away from heat, sparks, open flames, and hot surfaces. No smoking.
- Store in a cool, dry, and well-ventilated place in a tightly closed container.
- Use explosion-proof electrical, ventilating, and lighting equipment.
- Use only non-sparking tools to prevent ignition.
- Ground and bond containers when transferring material to prevent static discharge.

## Step-by-Step Disposal Protocol

The proper disposal of **1H-Indene, 2,7-dimethyl-** waste should be conducted by trained personnel in a designated and controlled area.

### Step 1: Waste Identification and Segregation

- All waste containing **1H-Indene, 2,7-dimethyl-** must be classified as hazardous waste.
- Segregate this waste from other laboratory waste streams to prevent accidental mixing with incompatible materials. Strong oxidizing agents are noted as incompatible.

### Step 2: Waste Collection and Containerization

- Collect waste in a suitable, labeled, and closed container. The container should be compatible with flammable organic liquids.
- Ensure the container is properly sealed to prevent the release of vapors.

### Step 3: Labeling and Storage of Waste

- Clearly label the waste container with "Hazardous Waste," the full chemical name "**1H-Indene, 2,7-dimethyl-**," and any other identifiers required by your institution.

- Store the sealed waste container in a designated hazardous waste accumulation area that is cool, dry, and well-ventilated, away from sources of ignition.

#### Step 4: Arrange for Professional Disposal

- Dispose of the contents and container through an approved waste disposal plant.<sup>[1][2]</sup> Contact your institution's EHS department to arrange for pickup and disposal by a licensed hazardous waste contractor.
- Do not pour this chemical down the drain or dispose of it with general laboratory trash.

## Quantitative Data Summary

No specific quantitative data for **1H-Indene, 2,7-dimethyl-** is available. The following table provides data for the related compound Indene (CAS 95-13-6) for reference.

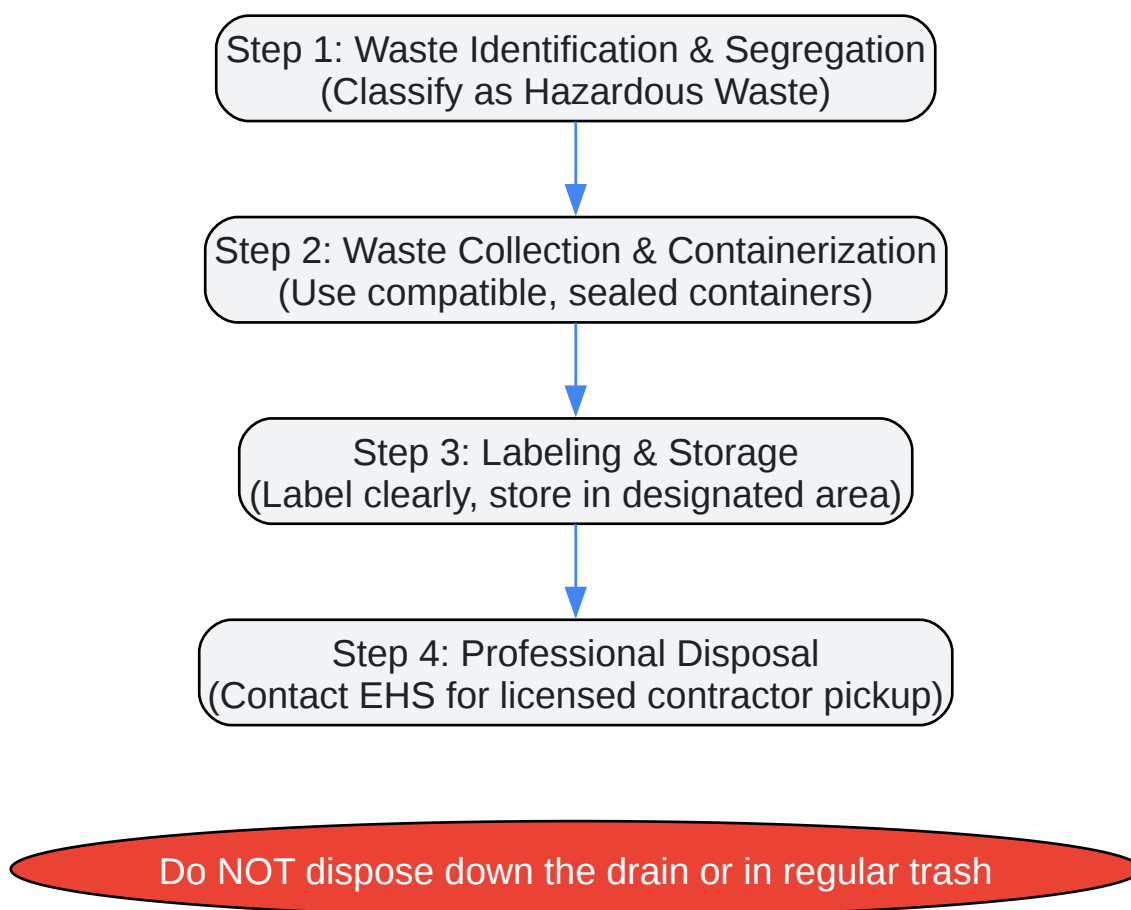
Property	Value	Source
Molecular Formula	C9H8	[3]
Molar Mass	116.16 g/mol	[3]
Boiling Point	181 - 182 °C	[1]
Melting Point	-5 - -3 °C	[1]
Density	0.996 g/cm <sup>3</sup> at 25 °C	[1]
Flash Point	58 °C (closed cup)	[4]

## Experimental Protocols Cited

The disposal procedures outlined are based on standard hazardous waste management protocols as described in the Safety Data Sheets for similar chemicals. No specific experimental protocols for the disposal of **1H-Indene, 2,7-dimethyl-** were found.

## Disposal Workflow Diagram

The following diagram illustrates the logical steps for the proper disposal of **1H-Indene, 2,7-dimethyl-**.



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Caption: Logical workflow for the safe disposal of **1H-Indene, 2,7-dimethyl-** waste.

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## References

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